

A Technical Guide to the Isotopic Mass and Mass Excess of Polonium-215

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Compound of Interest

Compound Name: Polonium-215

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This technical guide provides a comprehensive overview of the isotopic mass and mass excess data for **Polonium-215** (^{215}Po). It is intended to serve as a detailed resource, incorporating key data, experimental methodologies, and a visualization of its nuclear context.

Quantitative Data Summary

The isotopic mass and related properties of **Polonium-215** are critical for applications in nuclear physics research and for understanding the decay chains of heavy elements. The following table summarizes the most recent and accepted values for these properties.

Property	Value	Unit
Isotopic Mass	214.9994184(23)	u
Atomic Mass	214.9994146 \pm 0.0000031	amu
Mass Excess	-0.54166	MeV
	-545.288 \pm 2.854	keV
Binding Energy per Nucleon	7.76817551	MeV
Half-life	1.781(4)	ms

Experimental Protocols and Methodology

The determination of the atomic mass of a very short-lived isotope such as **Polonium-215**, with a half-life of just 1.781 milliseconds, is not achieved through direct measurement of an isolated sample.^[1] Instead, its mass is determined by a comprehensive evaluation of experimental data from various sources, a process known as the Atomic Mass Evaluation (AME).^{[2][3][4]}

The AME methodology combines two primary types of experimental measurements:

- **Indirect Methods (Reaction and Decay Energies):** This is the most crucial approach for short-lived nuclei like ^{215}Po . The mass of ^{215}Po is linked to the masses of other nuclei through the energies (Q-values) of nuclear reactions and radioactive decays. **Polonium-215** is a member of the Uranium-235 decay chain.^{[5][6]} By precisely measuring the kinetic energies of particles emitted during the alpha and beta decays in this chain, the mass differences between the parent and daughter nuclides can be calculated. For example, the alpha decay of Radon-219 to **Polonium-215** and the subsequent alpha decay of **Polonium-215** to Lead-211 provide energy links that constrain the mass of ^{215}Po .^[7]
- **Direct Methods (Mass Spectrometry):** For more stable or longer-lived isotopes, techniques like Penning Trap Mass Spectrometry (PTMS) or Multi-Reflection Time-of-Flight Mass Spectrometry (MR-TOF) are used.^{[8][9]} These methods measure the cyclotron frequency of an ion in a strong magnetic field or its time of flight over a known distance to determine its mass-to-charge ratio with extremely high precision. While not directly applicable to the fleeting existence of ^{215}Po , these direct measurements of other nuclides in the decay chain provide solid anchor points for the network of mass connections.

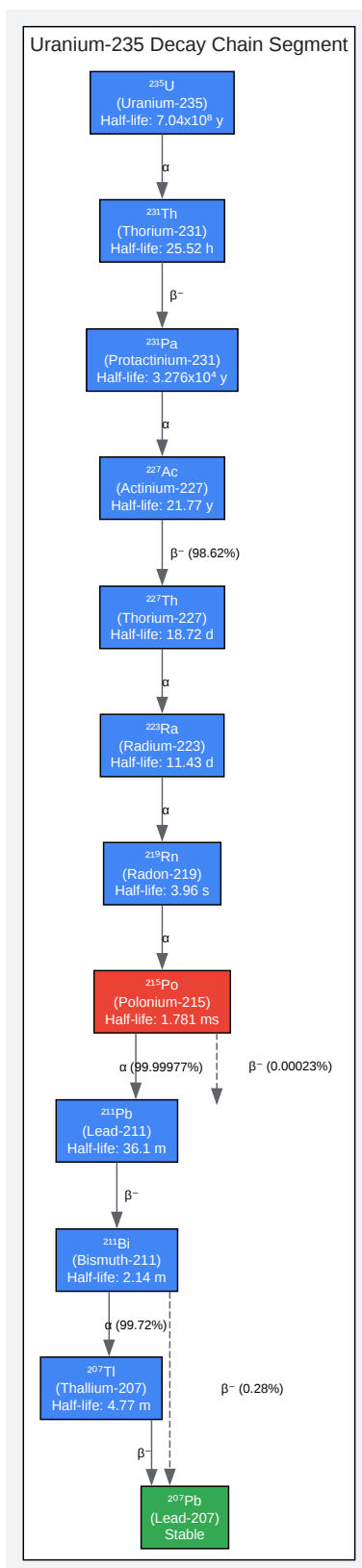
The AME evaluators, historically led by scientists like A.H. Wapstra and G. Audi, collect all available experimental data and use a sophisticated statistical method—a least-squares adjustment—to solve a large system of linear equations.^{[3][10][11]} This process yields a self-consistent and highly reliable set of atomic mass values that represents the best estimate based on all available evidence. The values presented in the table above are the result of such an evaluation.

Nuclear Decay Context of Polonium-215

Polonium-215 is a naturally occurring isotope found in the decay chain of Uranium-235.

Understanding this decay sequence is essential for contextualizing the origin and properties of ^{215}Po . The following diagram illustrates the primary decay pathway leading to and from

Polonium-215.



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Caption: Decay path of Uranium-235 leading to **Polonium-215**.

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